

Dehydropipernonaline: A Technical Guide to its Role in Plant Defense Mechanisms

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Compound of Interest

Compound Name: Dehydropipernonaline

Cat. No.: B027425

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Introduction

Dehydropipernonaline is a naturally occurring piperidine alkaloid found in various species of the Piper genus, including black pepper (*Piper nigrum*), long pepper (*Piper longum*), and *Piper retrofractum*.^[1] Structurally, it is a member of the benzodioxoles.^[1] While research has highlighted its pharmacological activities, such as coronary vasodilation, its role within the plant itself, particularly in defense against pathogens and herbivores, is an area of growing interest. This technical guide provides a comprehensive overview of the current understanding and methodologies for studying **dehydropipernonaline**'s function in plant defense, drawing on data from closely related piper amides where direct information is limited.

Chemical Structure:

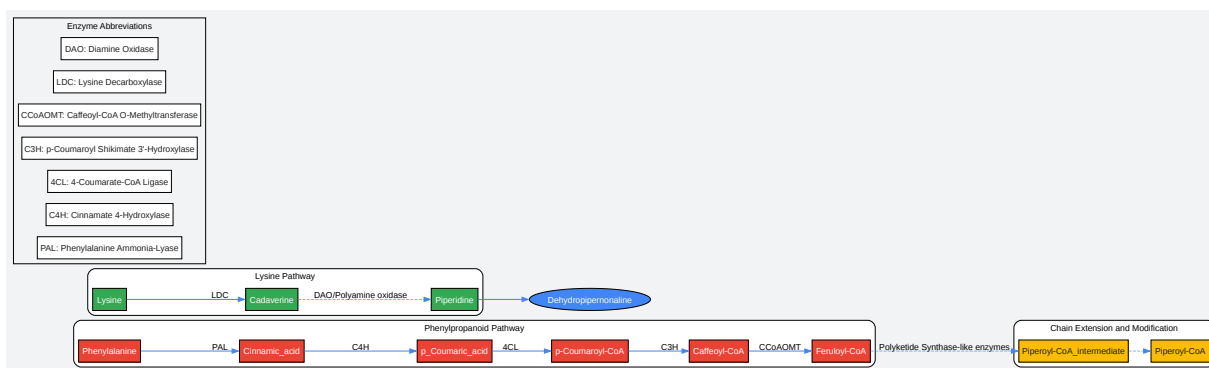
- IUPAC Name: (2E,4E,8E)-9-(1,3-benzodioxol-5-yl)-1-(piperidin-1-yl)nona-2,4,8-trien-1-one
- Molecular Formula: C₂₁H₂₅NO₃
- Molecular Weight: 339.4 g/mol

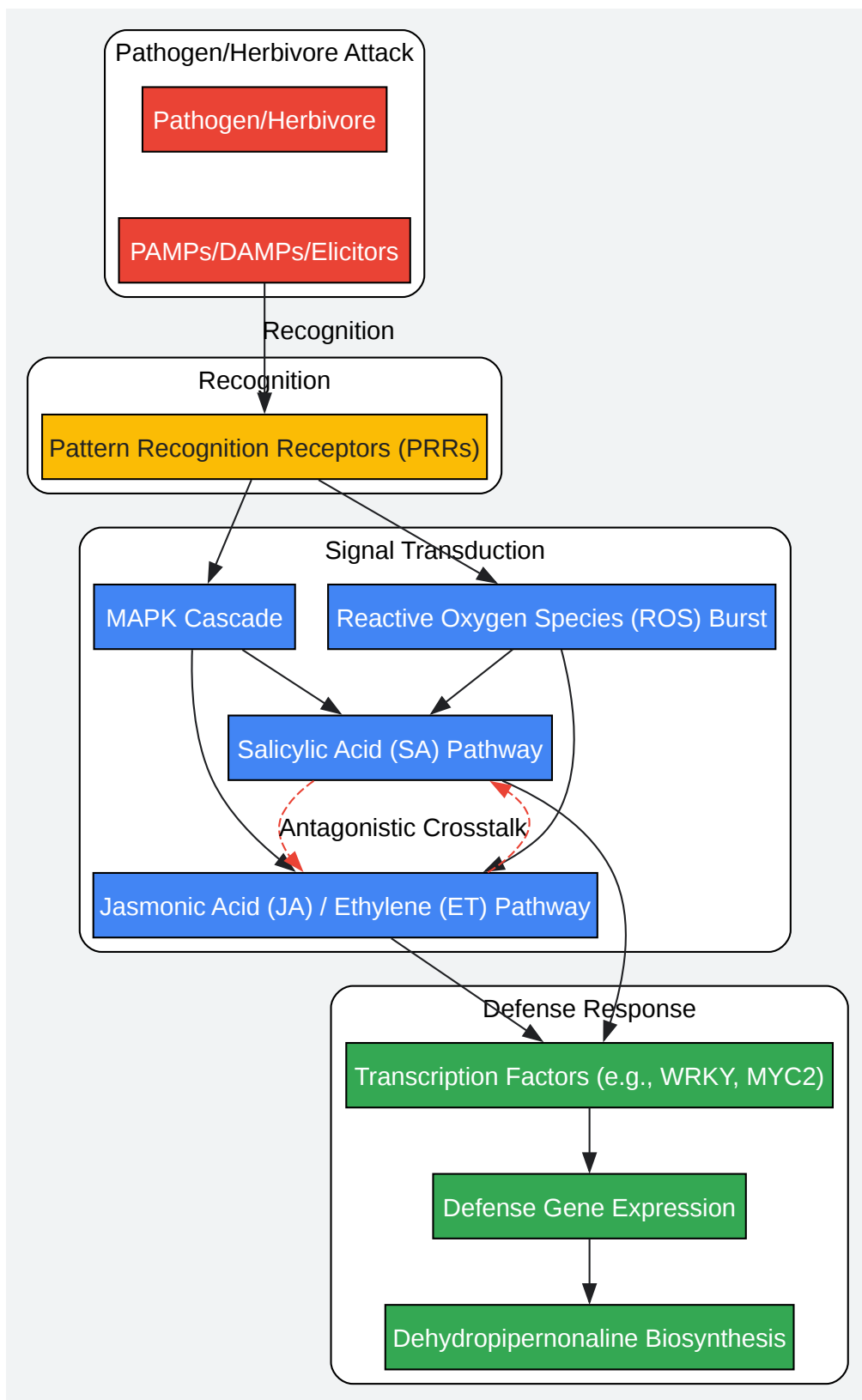
Biosynthesis of Dehydropipernonaline

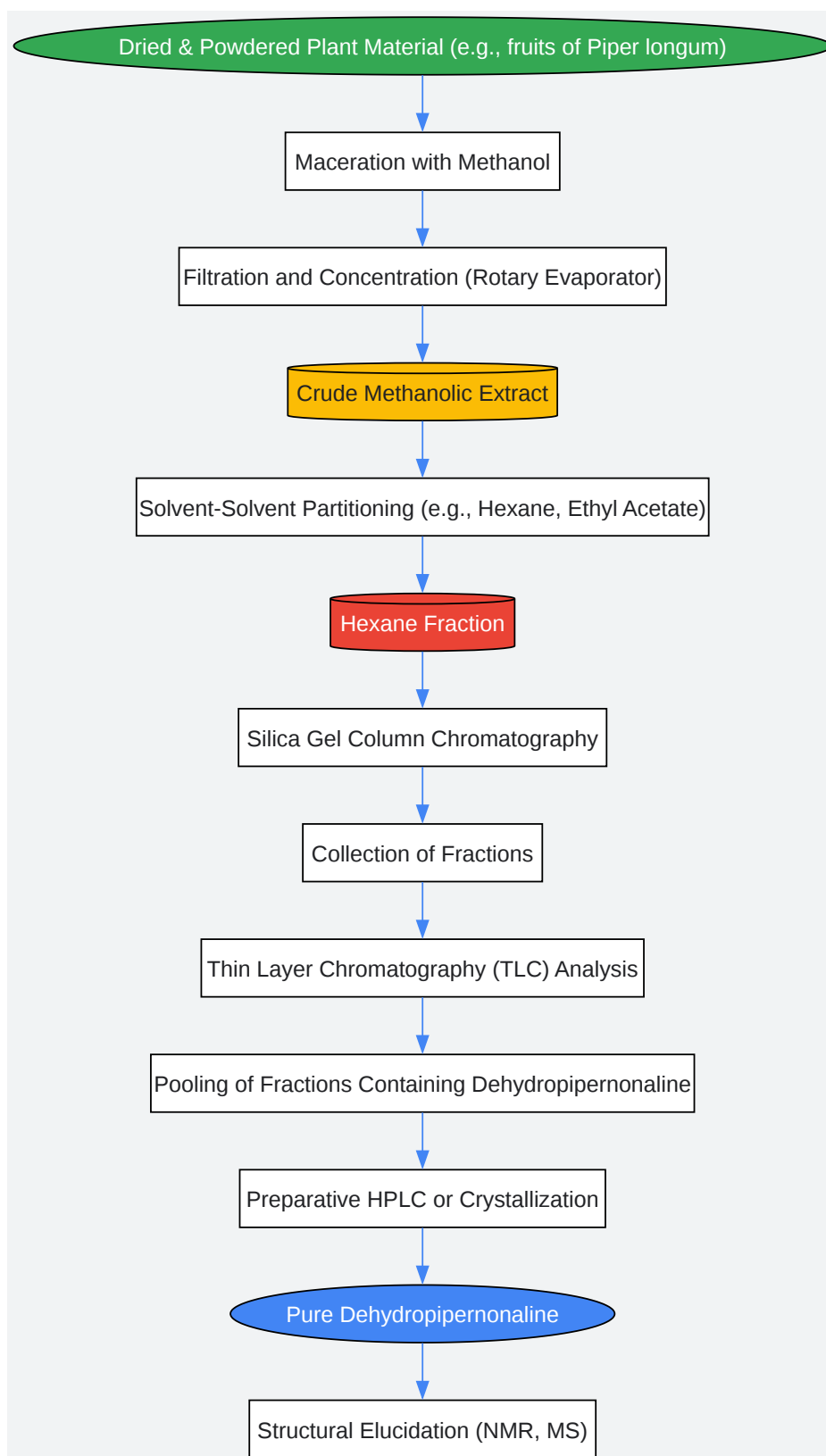
The precise biosynthetic pathway of **dehydropipernonaline** has not been fully elucidated. However, it is believed to follow a pathway similar to that of piperine, a well-studied related

alkaloid. The biosynthesis of piperine involves precursors from two main metabolic pathways: the phenylpropanoid pathway and the lysine-derived piperidine pathway.

A proposed biosynthetic pathway is outlined below:







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References

- 1. Dehydropipernonaline | C₂₁H₂₅NO₃ | CID 6439947 - PubChem [pubchem.ncbi.nlm.nih.gov]
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